

Leritrelvir Dosage and Administration in In Vivo Mouse Models: Application Notes and Protocols

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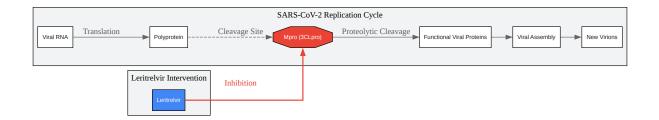
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the dosing, administration, and experimental protocols for **Leritrelvir** (also known as RAY1216) in in vivo mouse model studies, based on available preclinical data. **Leritrelvir** is a potent, orally active inhibitor of the SARS-CoV-2 main protease (Mpro), a critical enzyme in the viral replication cycle.[1][2]

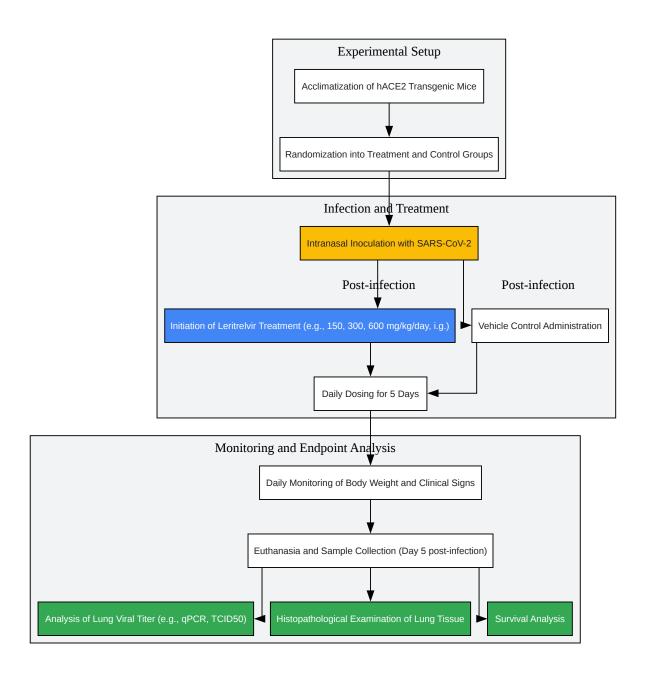
Mechanism of Action

Leritrelvir functions as a covalent inhibitor of the SARS-CoV-2 main protease (Mpro, also known as 3CLpro).[1][2] By binding to the catalytic cysteine residue (Cys145) in the active site of the enzyme, it blocks the cleavage of viral polyproteins, which is an essential step for viral replication and assembly.[1][2] This targeted inhibition ultimately suppresses viral propagation.









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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. researchgate.net [researchgate.net]
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